

5,7-Dihydroxy-4-methylcoumarin stability and storage conditions

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Compound Focus: 5,7-Dihydroxy-4-methylcoumarin

CAS No.: 2107-76-8

Cat. No.: S621822

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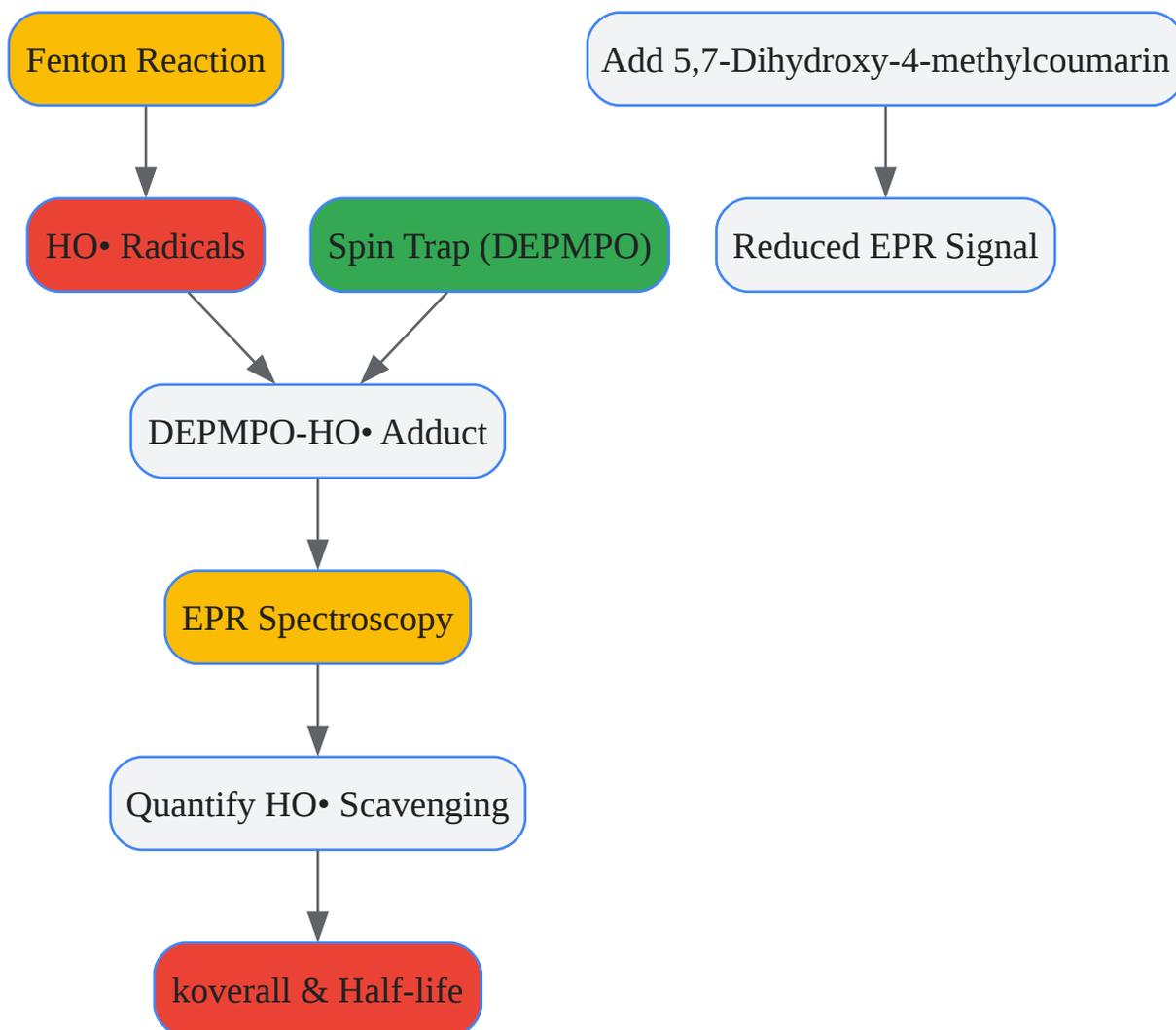
Stability Data and Storage Conditions

Property / Aspect	Details	Source
Physical Form	Yellow powder that fluoresces blue and absorbs ultraviolet light. [1]	NOAA
Melting Point	296-299 °C (lit.); 518 to 545 °F. [2] [1]	Sigma-Aldrich, NOAA
Storage Temperature	4°C (refrigerator) or -20°C; for long-term storage, -80°C is recommended. [3] [1]	MedChemExpress, NOAA
Light Sensitivity	Must be protected from light during storage. [3]	MedChemExpress
Solubility	Slightly soluble in water. [1] Soluble in DMSO (25 mg/mL). [3]	NOAA, MedChemExpress
Reactivity Profile	Behaves as a weak organic acid (phenol and lactone). Incompatible with strong oxidizing acids, bases, and strong reducing agents. [1]	NOAA

Experimental Protocols for Stability Assessment

While direct experimental data on the degradation of **5,7-Dihydroxy-4-methylcoumarin** is limited in the search results, research on similar compounds provides a robust methodology you can apply. Studies on 4,7-dihydroxycoumarin derivatives use Advanced Oxidation Processes (AOPs) to simulate degradation, employing techniques suitable for evaluating the compound's stability under oxidative stress. [4]

- **Degradation via Hydroxyl Radicals:** The core method involves generating hydroxyl radicals (HO•) in an aqueous solution through the **Fenton reaction** (e.g., using 1 mM H₂O₂ and 0.33 mM FeSO₄ in a 100 mM phosphate buffer at pH 7.4). [4]
- **Radical Trapping and Detection:** The highly reactive HO• radicals are trapped using a spin-trapping agent like **DEPMPO**.
- **Reaction Monitoring:** The reaction is monitored using **Electron Paramagnetic Resonance (EPR) spectroscopy**. [4] A decrease in the EPR signal of the DEPMPO-HO• adduct after adding the coumarin compound indicates its reactivity with HO• radicals and provides a measure of its stability. [4]
- **Kinetic and Product Analysis:** The overall rate constant (k_{overall}) for the reaction with HO• radicals can be estimated, allowing for the calculation of the half-life ($\tau_{1/2}$) of the compound under these conditions. [4] The workflow for this stability assessment is as follows:



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Safety and Handling Considerations

Proper handling is crucial for maintaining both sample integrity and personal safety.

- **Handling Precautions:** A recommended respirator for weighing and diluting the neat chemical is a **NIOSH-approved half-face respirator** equipped with an organic vapor/acid gas cartridge and a dust/mist filter. [1]
- **Spill Management:** Spills should be dampened with **ethanol**, transferred to a container, and any remaining material picked up with ethanol-dampened absorbent paper. Contaminated materials should be sealed in a vapor-tight plastic bag. Surfaces should be washed with ethanol followed by soap and water. [1]

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References

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4. Degradation Mechanisms of 4,7-Dihydroxycoumarin ... [pmc.ncbi.nlm.nih.gov]

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